Applications of Ti3AlC2 and its Derivatives in Catalysis: Application Notes and Protocols

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Compound of Interest

Compound Name: *Ti3AlC2*

Cat. No.: *B15886947*

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This document provides a comprehensive overview of the applications of Titanium Aluminum Carbide (**Ti3AlC2**), a prominent member of the MAX phase family, and its two-dimensional derivative, Ti3C2Tx MXene, in the field of catalysis. These materials have garnered significant attention due to their unique combination of ceramic and metallic properties, including excellent electrical conductivity, thermal stability, and catalytic activity. This compilation includes detailed application notes, experimental protocols, and a summary of catalytic performance data.

Electrocatalysis

Ti3AlC2-derived MXenes, particularly Ti3C2Tx, have emerged as promising electrocatalysts for water splitting, which involves the Hydrogen Evolution Reaction (HER) and the Oxygen Evolution Reaction (OER).

Hydrogen Evolution Reaction (HER)

Ti3C2Tx MXenes serve as efficient, noble-metal-free catalysts for the HER, the process of generating hydrogen gas from water. Their high electrical conductivity facilitates charge

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transfer, while the abundant exposed active sites on their 2D surface promote the adsorption and reduction of protons.

Table 1: Performance of **Ti3AlC2**-based Catalysts in Hydrogen Evolution Reaction (HER)

Catalyst	Electrolyte	Overpotential @ 10 mA/cm² (mV)	Tafel Slope (mV/dec)	Reference
Ti3C2Tx MXene	0.5 M H2SO4	280	97	[1]
Co(OH)2/Ti3C2Tx	1.0 M KOH	380	99	[2]
Er@Ti3C2Tx	1 M KOH	256	102	[1]

Oxygen Evolution Reaction (OER)

While less explored than for HER, Ti3C2Tx MXenes and their composites also exhibit activity for the OER, the anodic half-reaction of water splitting. The surface functional groups on the MXene can be tailored to enhance OER performance.

Table 2: Performance of **Ti3AlC2**-based Catalysts in Oxygen Evolution Reaction (OER)

Catalyst	Electrolyte	Overpotential @ 10 mA/cm² (mV)	Tafel Slope (mV/dec)	Reference
Ti3C2Tx/NiFe2O4@20%	1 M KOH	181	Not Reported	[3]
Ta2CoC@Ta2CTx	1 M KOH	375	56	[4]
IrCo@ac-Ti3C2	1 M KOH	220	Not Reported	[2]

Photocatalysis

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Ti3AlC2-based materials, often in composite form, are effective photocatalysts for various reactions, most notably CO2 reduction and hydrogen production from water.

CO2 Reduction

Composites of Ti3C2Tx MXene with semiconductors like TiO2 and ZnO have shown enhanced photocatalytic activity for the reduction of CO2 into valuable fuels such as methane (CH4) and carbon monoxide (CO).[5] The MXene component acts as a cocatalyst, promoting charge separation and providing active sites for CO2 adsorption and conversion.

Table 3: Performance of **Ti3AlC2**-based Catalysts in Photocatalytic CO2 Reduction

Catalyst	Reductant	Products	Production Rate (μmol g^{-1} h^{-1})	Selectivity (%)	Reference
(001)TiO2/Ti3C2Tx	H2O	CH4, CO	13.45 (total)	92.84 (CH4)	[6][7]
Ti3C2Xy MXene-ZrO2	H2	CO, CH4	4.6 (CO)	Major product	[8]
TC-OH/ZnO	H2O	CO, CH4	0.36 (CO), 0.13 (CH4)	Not Reported	[5]

Photocatalytic Hydrogen Production

Ti3AlC2 and its derivatives can catalyze the generation of hydrogen from various sources under light irradiation. For instance, they have been employed for the photocatalytic hydrolysis of sodium borohydride (NaBH4) and for overall water splitting when combined with other semiconductors.[3][9]

Table 4: Performance of **Ti3AlC2**-based Catalysts in Photocatalytic Hydrogen Production

Catalyst	Reaction	H2 Production Rate	Reference
Ti3AlC2/Ti3C2Tx	NaBH4 hydrolysis	200-300 mL min^{-1} g^{-1}	[9]
2D Ti3AlC2/TiO2/Ni2P	Water splitting	13,000 μmol g^{-1}	[3]

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Organic Synthesis

The application of **Ti3AlC2** in organic synthesis is an emerging area. One notable example is the oxidative dehydrogenation (ODH) of n-butane to produce butenes and butadiene, which are important industrial monomers. The unique surface properties of the MAX phase, including defects and a thin surface oxide layer, are believed to be responsible for its catalytic activity.[10]

Environmental Remediation

The high surface area and active surface chemistry of Ti3C2Tx MXenes make them promising materials for environmental remediation, particularly for the removal of aquatic pollutants.[11] Their catalytic properties can be harnessed for the degradation of organic pollutants in water.

Experimental Protocols

Protocol 1: Synthesis of **Ti3AlC2** MAX Phase

This protocol describes a common solid-state reaction method for synthesizing **Ti3AlC2** powder.[12]

Materials:

- Titanium (Ti) powder (-200 mesh, 99.95%)
- Aluminum (Al) powder (60-100 mesh, 99.8%)
- Titanium Carbide (TiC) powder (4 µm, 99.5%)
- Argon gas (high purity)

Equipment:

- High-energy ball mill or mixer (e.g., Turbula Shaker Mixer)
- Tube furnace with argon atmosphere control (e.g., Nabertherm)
- Vacuum sealing equipment

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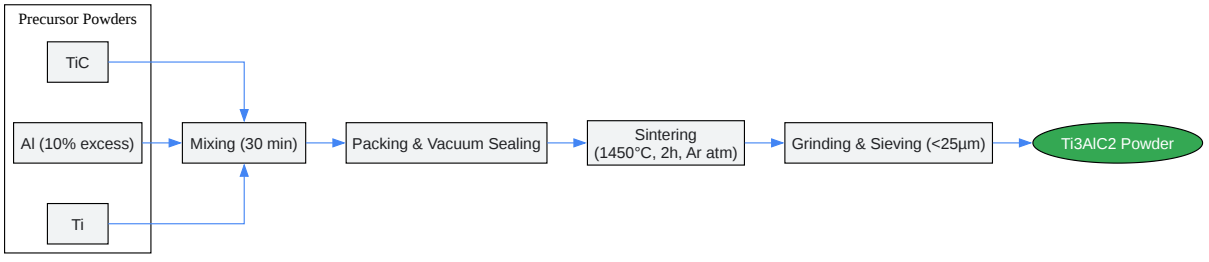
- Glass or quartz tube
- Sieve (25 µm)

Procedure:

- Weigh the precursor powders (Ti, Al, and TiC) according to the desired stoichiometry. A 10 wt% excess of Al is recommended to compensate for evaporation during sintering.[12]
- Thoroughly mix the powders for at least 30 minutes to obtain a homogeneous mixture.[12]
- Pack the powder mixture into a glass tube and seal it under vacuum.[12]
- Place the sealed tube in a furnace and heat under an argon atmosphere to 1450°C for 2 hours.[12]
- After cooling, grind the sintered product and sieve it to obtain **Ti3AlC2** powder with a grain size of less than 25 µm.[12]



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Synthesis of **Ti3AlC2** MAX Phase.

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Protocol 2: Synthesis of Ti3C2Tx MXene from **Ti3AlC2**

This protocol details the selective etching of the aluminum layer from the **Ti3AlC2** MAX phase to produce multilayered Ti3C2Tx MXene.[9]

Materials:

- **Ti3AlC2** powder (synthesized as per Protocol 1)
- Hydrofluoric acid (HF, 49%)
- Deionized (DI) water

Equipment:

- Fume hood
- Teflon beaker or other HF-resistant container
- Magnetic stirrer and stir bar
- Centrifuge and centrifuge tubes
- Ultrasonicator

Procedure:

- Caution: Hydrofluoric acid is extremely corrosive and toxic. All work must be performed in a certified fume hood with appropriate personal protective equipment (PPE), including HF-resistant gloves, apron, and face shield.
- Slowly add 0.5 g of **Ti3AlC2** powder to 30 mL of 49% hydrofluoric acid solution in a Teflon beaker.[9]
- Stir the suspension at room temperature for 24 hours.[9]
- Allow the solid material to settle.

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- Carefully decant the supernatant and wash the solid product repeatedly with DI water. Use centrifugation to separate the solid after each wash until the pH of the supernatant is neutral.
- Redisperse the washed Ti3C2Tx in DI water and use ultrasonication to form a stable colloidal suspension.



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Synthesis of Ti3C2Tx MXene.

Protocol 3: Photocatalytic CO2 Reduction Experiment

This protocol outlines a general procedure for evaluating the photocatalytic performance of a **Ti3AlC2**-based catalyst for CO2 reduction.[6][7]

Materials:

- **Ti3AlC2**-based photocatalyst (e.g., (001)TiO2/Ti3C2Tx)
- High-purity CO2 gas
- Deionized (DI) water
- Purging gas (e.g., Ar or N2)

Equipment:

- Photoreactor with a gas-tight seal and a quartz window
- Light source (e.g., Xenon lamp with appropriate filters)
- Gas chromatograph (GC) equipped with a suitable detector (e.g., FID and TCD) for product analysis
- Gas-tight syringe for sampling

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Procedure:

- Disperse a known amount of the photocatalyst in a specific volume of DI water in the photoreactor.
- Seal the reactor and purge with Ar or N2 for at least 30 minutes to remove air.
- Introduce a known amount of high-purity CO2 into the reactor.
- Place the reactor under the light source and begin irradiation.
- At regular time intervals, withdraw a small sample of the gas phase from the reactor using a gas-tight syringe.
- Inject the gas sample into the GC to analyze the concentration of products (e.g., CH4, CO) and the remaining CO2.
- Calculate the production rate and selectivity of the products based on the GC data.

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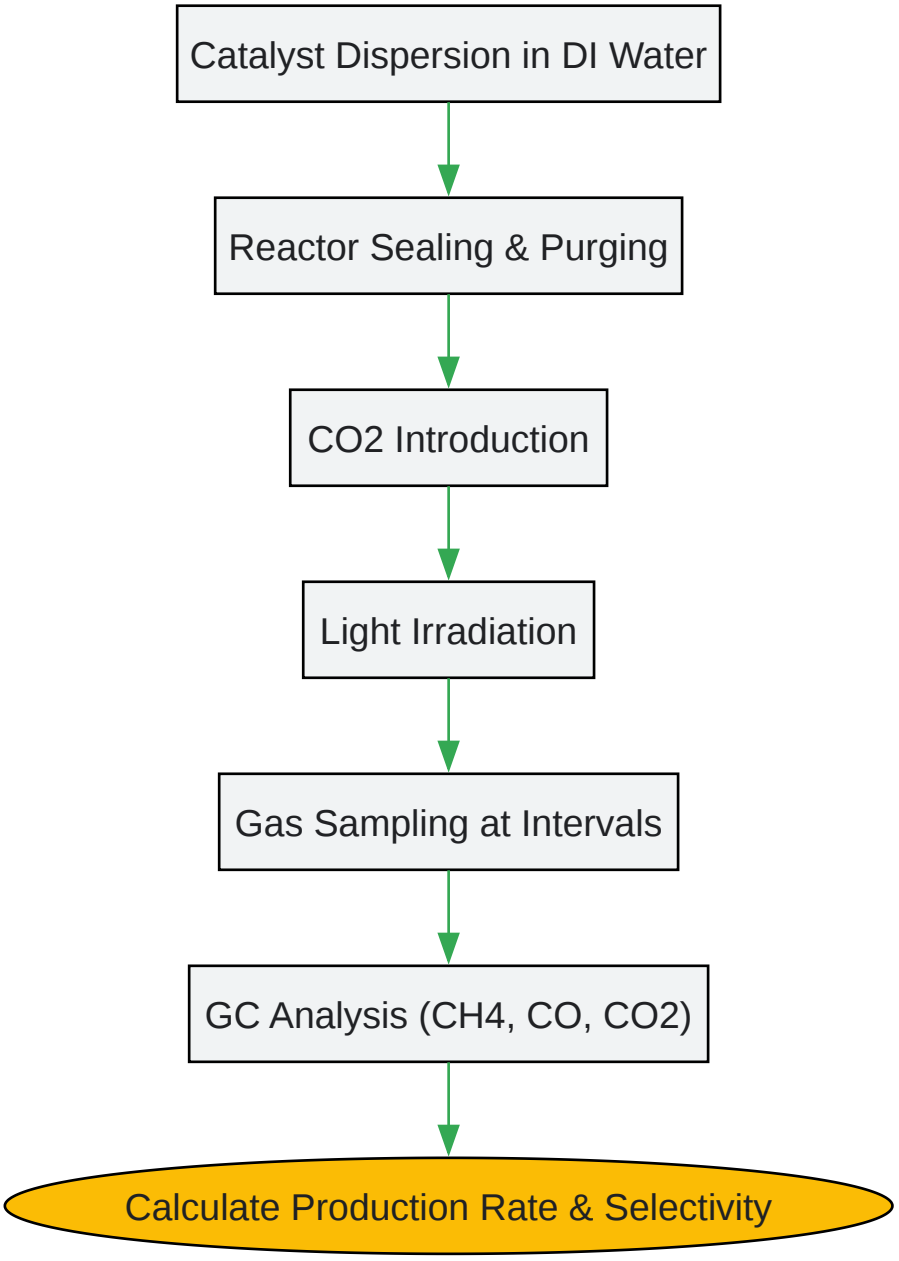

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Photocatalytic CO2 Reduction Workflow.

Signaling Pathways and Mechanisms

Photocatalytic CO2 Reduction Mechanism on TiO2/Ti3C2Tx

The enhanced photocatalytic activity of TiO2/Ti3C2Tx composites for CO2 reduction can be attributed to the efficient separation of photogenerated charge carriers.

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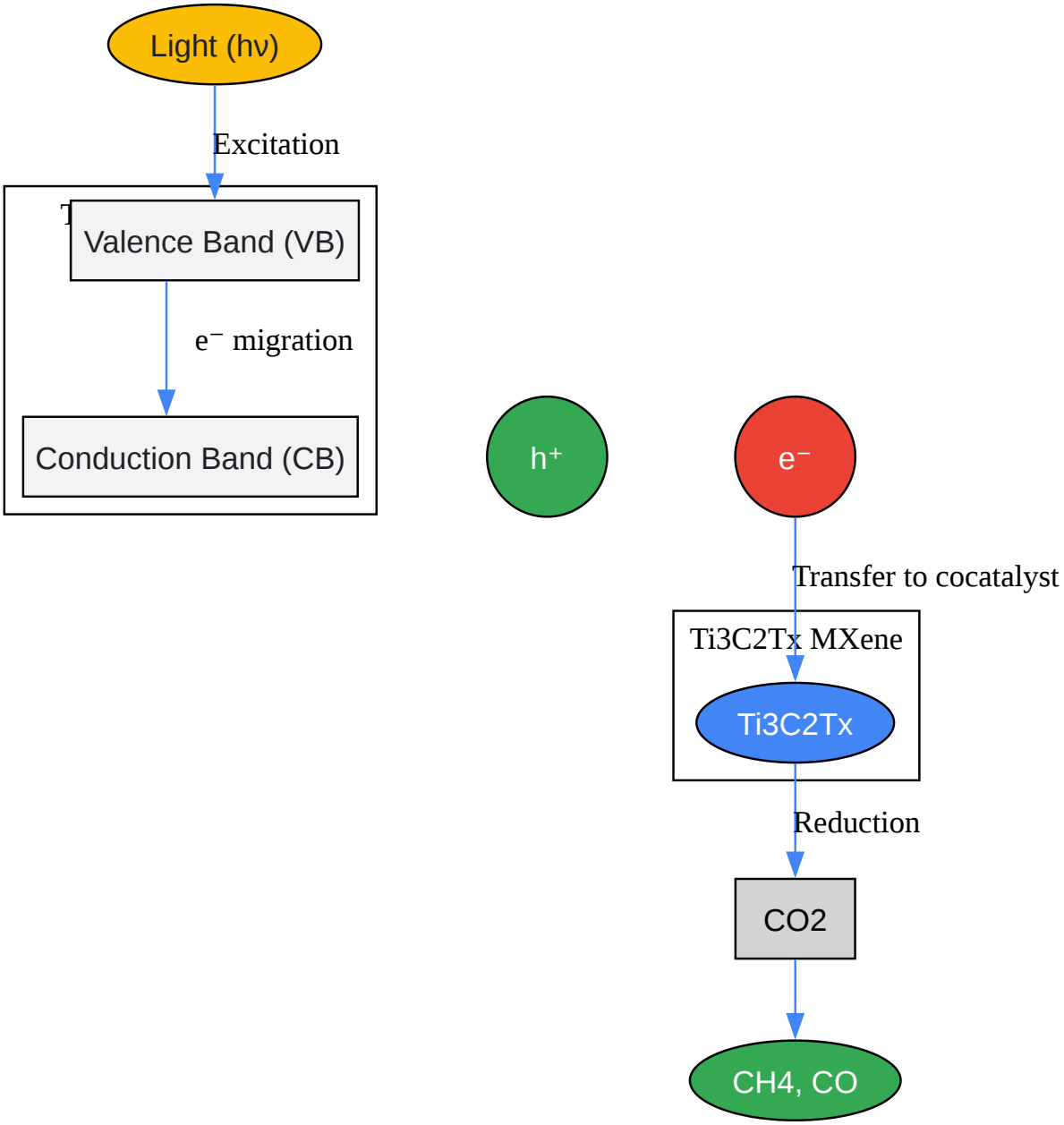

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Charge transfer in TiO2/Ti3C2Tx photocatalyst.

Under light irradiation, electrons in the valence band of TiO2 are excited to the conduction band, leaving holes behind. The highly conductive Ti3C2Tx MXene acts as an electron sink, facilitating the transfer of photogenerated electrons from the TiO2 conduction band. This efficient charge separation inhibits electron-hole recombination. The accumulated electrons on

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the MXene surface then participate in the reduction of adsorbed CO2 molecules to form methane and carbon monoxide.

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